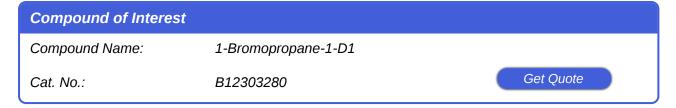


# Physical Properties of 1-Bromopropane-1-D1: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1-Bromopropane-1-D1** (n-Propyl-1-d1 Bromide). Due to the limited availability of experimental data for this specific isotopically labeled compound, this guide also includes the well-documented physical properties of its non-deuterated counterpart, 1-Bromopropane (n-Propyl Bromide), for comparative purposes. The substitution of a single protium atom with a deuterium atom at the C1 position is expected to have a minor, yet potentially measurable, impact on the physical properties due to the kinetic isotope effect.

## **Core Physical and Chemical Data**

A summary of the fundamental chemical and isotopic information for **1-Bromopropane-1-D1** is presented below.

Property	Value	Reference
Chemical Formula	CH₃CH₂CDHBr	[1]
Molecular Weight	123.9978 g/mol	[2]
CAS Number	43217-00-1	[1][2]
Isotopic Purity	99 atom % D	[1]
Appearance	Colorless Liquid	[1]



## **Comparative Physical Properties**

The following table summarizes the key physical properties of **1-Bromopropane-1-D1**, with data for the non-deuterated **1-Bromopropane** provided for comparison. It is important to note that the values for **1-Bromopropane** serve as close approximations for the deuterated compound, as specific experimental data for **1-Bromopropane-1-D1** is not widely available.

Physical Property	1-Bromopropane-1-D1	1-Bromopropane (for comparison)
Boiling Point	Data not available	71 °C (lit.)[3][4]
Melting Point	Data not available	-110 °C (lit.)[5]
Density	Data not available	1.354 g/mL at 25 °C (lit.)
Refractive Index	Data not available	n20/D 1.434 (lit.)[3][4]
Vapor Pressure	Data not available	146 mmHg (20 °C)
Vapor Density	Data not available	4.3 (vs air)
Flash Point	Data not available	<22.2 °C (<72 °F)[3][6]
Autoignition Temp.	Data not available	490 °C (914 °F)
Solubility in Water	Data not available	2.5 g/L (at 20 °C)[7]

# Experimental Protocols Synthesis of 1-Bromopropane-1-D1

The synthesis of **1-Bromopropane-1-D1** can be achieved by adapting standard procedures for the preparation of **1-Bromopropane**, utilizing a deuterated starting material. A common method is the reaction of **1-Propanol-1-d1** with hydrobromic acid or a mixture of sodium bromide and sulfuric acid.

Protocol: Synthesis via Reaction with Sodium Bromide and Sulfuric Acid

 Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 1-Propanol-1-d1, water, and sodium bromide.



- Heating: Heat the mixture to reflux.
- Addition of Acid: While maintaining reflux, slowly add concentrated sulfuric acid dropwise to the reaction mixture. The in-situ generation of hydrobromic acid will react with the deuterated alcohol.
- Continued Reflux: After the addition of sulfuric acid is complete, continue to reflux the mixture for a designated period (e.g., 2 hours) to ensure the reaction goes to completion.[5]
- Distillation: Following the reflux period, distill the crude **1-Bromopropane-1-D1** from the reaction mixture.
- Work-up:
  - Wash the distillate with water to remove any remaining acid and water-soluble impurities.
  - Neutralize the organic layer by washing with a saturated sodium bicarbonate solution.
  - Wash again with a saturated sodium chloride solution (brine) to aid in the separation of the aqueous and organic layers.[8]
- Drying: Dry the organic layer over an anhydrous drying agent, such as anhydrous magnesium sulfate or calcium chloride.
- Final Purification: Filter to remove the drying agent and perform a final distillation, collecting
  the fraction at the expected boiling point of 1-Bromopropane-1-D1 to obtain the purified
  product.

## **Determination of Physical Properties**

Standard laboratory techniques are employed to determine the physical properties of the synthesized **1-Bromopropane-1-D1**.

 Boiling Point: Determined using a simple distillation apparatus or a micro-boiling point apparatus. The temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded.



- Melting Point: For compounds that are solid at room temperature, a melting point apparatus
  is used. As 1-Bromopropane-1-D1 is a liquid, its freezing point would be determined by
  controlled cooling.
- Density: Measured using a pycnometer or a digital density meter. This involves accurately measuring the mass of a known volume of the liquid at a specific temperature.
- Refractive Index: Determined using a refractometer, which measures the extent to which light is bent as it passes through the liquid. This is a temperature-dependent measurement.
- Spectroscopic Analysis:
  - Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR and <sup>2</sup>H NMR spectroscopy are crucial for confirming the position and extent of deuterium incorporation.[9]
  - Mass Spectrometry (MS): Provides information on the molecular weight of the deuterated compound and can confirm the presence of the deuterium atom through the mass-tocharge ratio of the molecular ion.

### **Visualizations**

## **Experimental Workflow for Synthesis and Characterization**

Caption: Synthesis and characterization workflow for **1-Bromopropane-1-D1**.

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- To cite this document: BenchChem. [Physical Properties of 1-Bromopropane-1-D1: An Indepth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12303280#what-are-the-physical-properties-of-1-bromopropane-1-d1]

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